

Navigating Biocompatibility: A Technical Guide to Acetyl Triethyl Citrate in Medical Devices

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Compound of Interest

Compound Name: *Acetyl triethyl citrate*

Cat. No.: *B1665431*

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Foreword: The Imperative for Safer Medical Materials

In the landscape of medical device innovation, the pursuit of patient safety is paramount. The materials we choose to incorporate into devices that interact with the human body are subjected to rigorous scrutiny to ensure they do not elicit adverse biological responses. For decades, the industry has sought alternatives to traditional plasticizers like phthalates, which have raised toxicological concerns. Among the forefront of these safer alternatives is **Acetyl Triethyl Citrate** (ATEC), a non-toxic, biocompatible plasticizer increasingly favored for its favorable safety profile and performance characteristics.^{[1][2][3]} This guide provides an in-depth technical exploration of the biocompatibility of ATEC, offering researchers, scientists, and drug development professionals a comprehensive resource for its evaluation and implementation in medical devices.

Acetyl Triethyl Citrate (ATEC): A Profile of a Biocompatible Plasticizer

Acetyl Triethyl Citrate (ATEC), with the chemical formula $C_{14}H_{22}O_8$, is a citrate ester produced through the acetylation of Triethyl Citrate (TEC).^[1] It is a clear, odorless, and oily liquid that serves as an effective plasticizer for a variety of polymers used in medical applications, including polyvinyl chloride (PVC) and cellulose derivatives.^{[1][3]} Its primary function is to enhance the flexibility and durability of these materials, making them suitable for a

wide range of medical products.[1] ATEC is recognized for its low toxicity and is considered a safer alternative to many conventional plasticizers.[2][4]

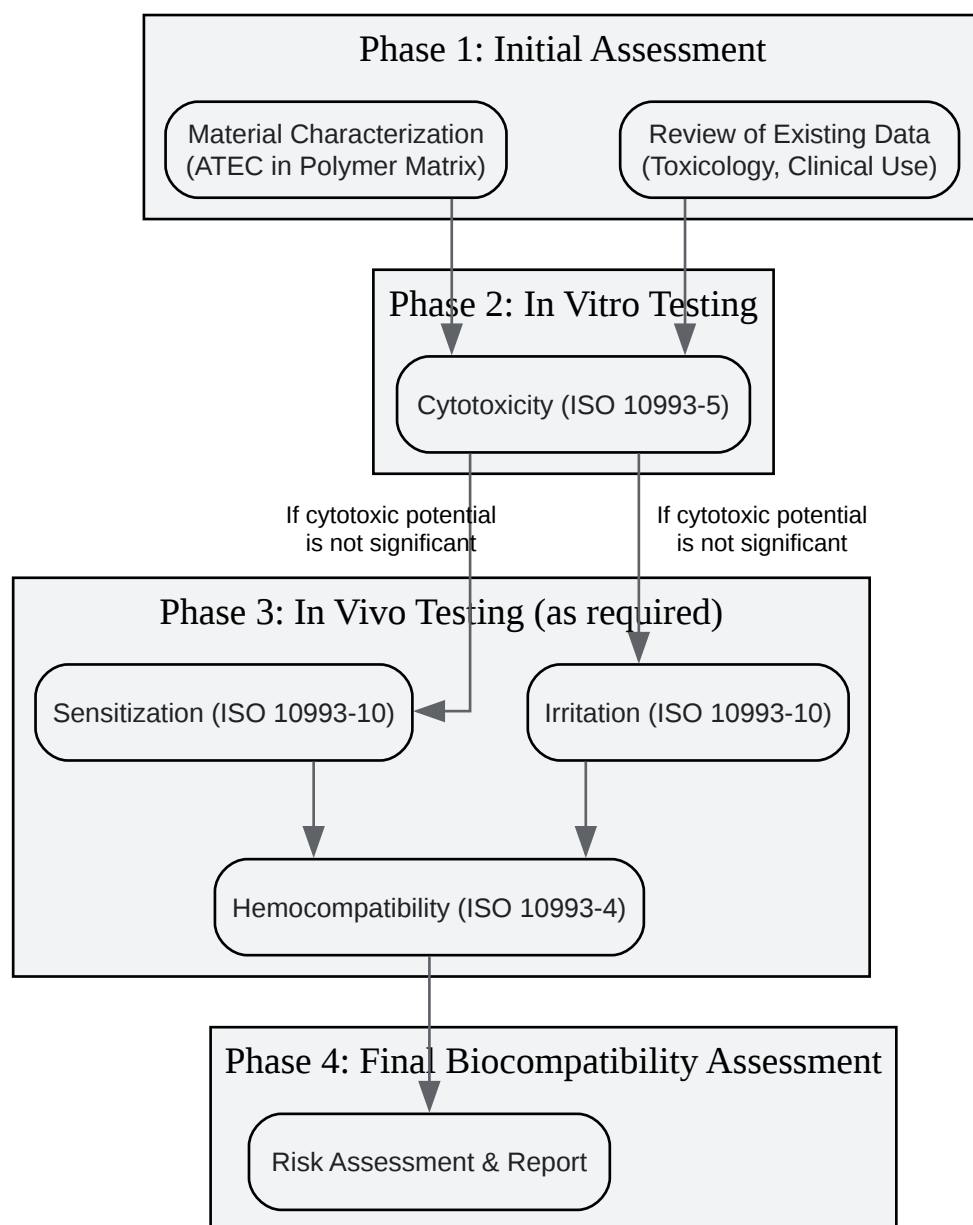
Key Properties of ATEC:

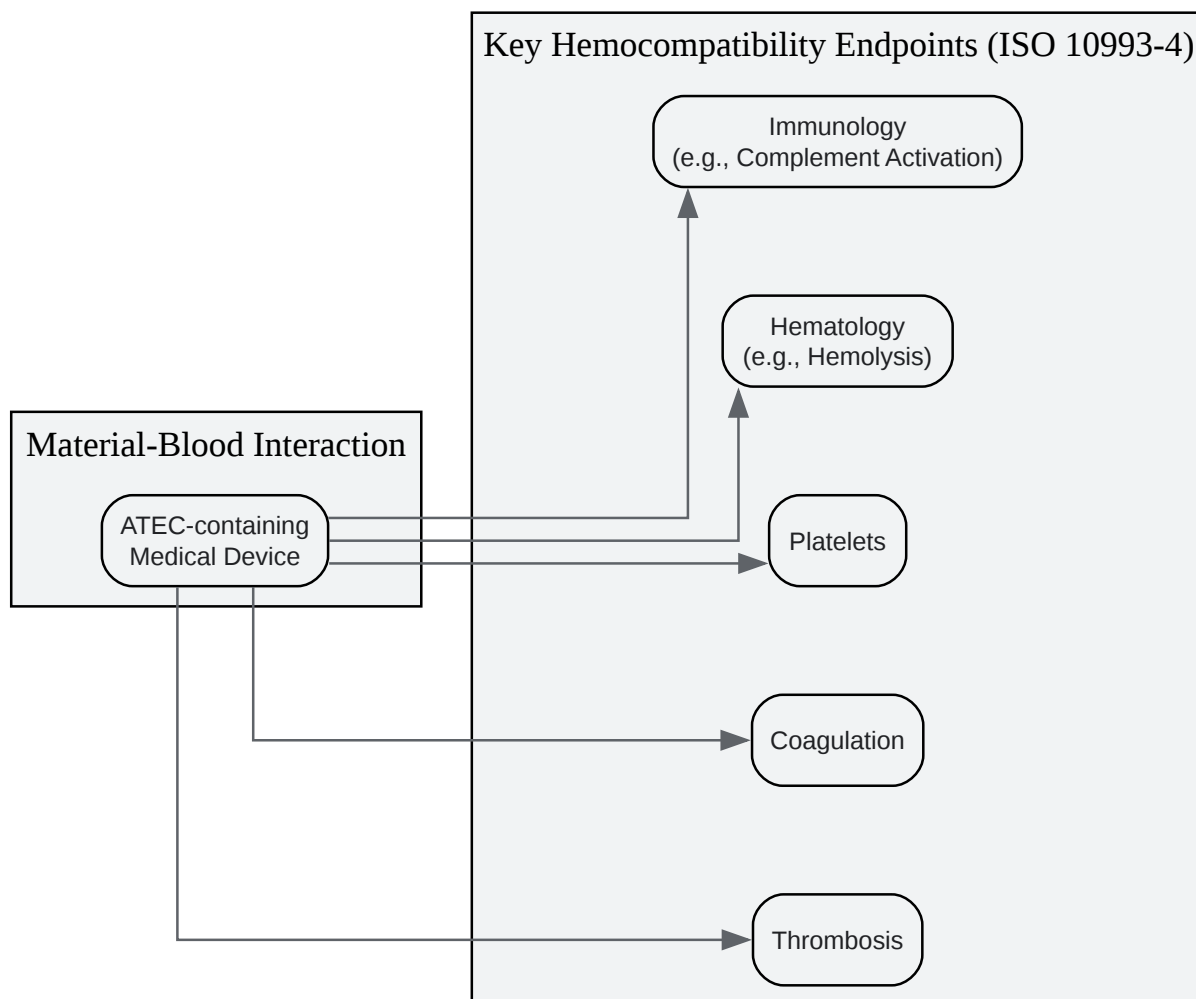
Property	Value	Reference
CAS Number	77-89-4	[1]
Molecular Formula	C ₁₄ H ₂₂ O ₈	[1]
Molecular Weight	318.32 g/mol	[1]
Regulatory Status	FDA-approved for food contact and medical applications.	[1][3][5]

The Framework for Biocompatibility Assessment: ISO 10993

The biological evaluation of medical devices is governed by the internationally recognized standard ISO 10993, "Biological evaluation of medical devices." [6][7] This series of standards provides a framework for determining the biocompatibility of a medical device and its constituent materials. The evaluation follows a risk management approach, considering the nature and duration of contact the device will have with the body.[6][8] For a material like ATEC, a comprehensive biocompatibility assessment will typically involve a battery of tests to evaluate its potential to cause adverse effects such as cytotoxicity, sensitization, irritation, and adverse interactions with blood.

Logical Flow of Biocompatibility Evaluation for ATEC-Containing Medical Devices





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